

# Application Notes and Protocols for Clinical Studies of CEREC Restorations

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the application of the Chairside Economical Restoration of Esthetic Ceramics (**CEREC**) system in creating restorations for clinical studies. It includes summaries of quantitative data from various studies, detailed experimental protocols, and visualizations of workflows and logical relationships to guide researchers in this field.

## **Quantitative Data Summary**

The following tables summarize key performance indicators of **CEREC** restorations from multiple clinical studies, offering a comparative overview of their long-term performance, marginal integrity, and fracture resistance.

Table 1: Survival and Success Rates of CEREC Restorations in Clinical Studies



Study/CER EC Version	Restoration Type	No. of Restoration s	Follow-up Period	Survival/Su ccess Rate	Key Findings
Reiss et al. (CEREC 1)	Inlays/Onlays	1,011	18 years	84.4% (Survival)	Premolars performed slightly better than molars. Vital teeth had a significantly higher success rate (88%) than non-vital teeth (50%). [1]
Otto & Schneider (CEREC 1)	Inlays/Onlays	2,328	9 years	95.5% (Success)	No correlation was found between failure and the size or location of the restorations.



Pallesen & van Dijken (CEREC 1)	Inlays/Onlays	187	10 years	90.4% (Success)	The most common reasons for failure were ceramic fractures (53%) and tooth fractures (20%).[2]
Sjögren et al. (CEREC)	Class II Inlays	61	10 years	89% (Survival)	Inlays luted with a chemically cured resin composite had a 100% survival rate, while those with a dual-cured composite had a 77% survival rate.
Posselt & Kerschbaum (CEREC 1)	Inlays/Onlays	226	10 years	85.7% (Survival)	The survival rate of CEREC 1 restorations was found to be comparable to that of cast gold restorations.



Reiss & Walther (CEREC)	Inlays	426	3 years	95% (Survival)	No significant difference in survival rates between molars and premolars was observed.[5]
Bindl & Mörmann (CEREC 2)	Full Crowns	208	Up to 10 years	97.0% (Classic), 92.9% (Reduced), 87.1% (Molar Endocrowns), 68.8% (Premolar Endocrowns)	"Classic" crowns on conventionall y prepared teeth performed the best.[1]

Table 2: Marginal Gap of **CEREC** Restorations



Study	Restoration Type	CEREC System	Measureme nt Method	Mean Marginal Gap (µm)	Clinically Acceptable Limit (µm)
Otto & Schneider	Inlays/Onlays	CEREC 1 & 2	Scanning Electron Microscope	236 ± 96.8	Not Specified
Dentsply Sirona	Crowns	Not Specified	Optical Microscope (200x)	Varies by material (e.g., CEREC Bloc: ~80-110)	< 120
Beschnidt & Strub	Inlays	CEREC 2	Not Specified	~50-70	Not Specified
Mörmann et al.	Not Specified	Not Specified	Not Specified	50 (repeatable adhesive interface width)[6]	Not Specified
Al-Ajami et al.	Onlays	CEREC 3D	Optical Microscope (50x)	Intraoral scan: 111.6 ± 34.0; Extraoral stone scan: 116.8 ± 42.3[7]	Not Specified

Table 3: Fracture Resistance of **CEREC** Restorations (In Vitro Studies)



Study	Restoration Type	Material	Mean Fracture Resistance (N)	Compariso n Group(s)	Key Findings
El- Damanhoury et al.	Crowns	IPS Empress CAD	Traditional prep: 1070 ± 181; Minimal prep: 1110 ± 222[8]	Occlusal veneers (all cracked during simulation)	Minimally prepared crowns demonstrated comparable strength to traditionally prepared crowns.[8]
Al-Makramani et al.	Crowns	CEREC Blocs	387 ± 60	IPS e.Max Press (452 ± 86 N), Cercon (540 ± 171 N)[9]	CEREC crowns showed catastrophic fracture, while other groups had more severe tooth fractures, suggesting CEREC may better preserve the abutment.[9]
Lin et al.	Endocrowns vs. Post-and- Core Crowns	ProCAD	Endocrowns: 1446.68 ± 200.34; Post- and-core: 1163.30 ± 163.15[10]	Glass fiber- reinforced composite posts and cores	Bonded ceramic endocrowns showed significantly higher fracture



					resistance. [10]
Fathy et al.	Crowns	Not Specified	Two-plane occlusal prep: 2962.6 ± 524.2; Flat occlusal prep: 3107.2 ± 604.9[11]	Different occlusal preparation designs	No statistically significant difference in fracture resistance between the two preparation designs was found.[11]

## **Experimental Protocols**

The following protocols provide a framework for conducting clinical studies on **CEREC** restorations, synthesized from the methodologies of various published studies.

Protocol 1: Prospective Clinical Evaluation of CEREC Inlays/Onlays

#### 1. Patient Selection:

- Inclusion Criteria: Patients requiring posterior inlays or onlays on vital or non-vital teeth, good oral hygiene, and ability to provide informed consent.
- Exclusion Criteria: Active periodontal disease, severe bruxism, allergies to ceramic materials, and inability to attend follow-up appointments.

#### 2. Tooth Preparation:

- Administer local anesthesia.
- Isolate the tooth using a rubber dam.
- Remove existing restoration and any carious tissue.
- Prepare the cavity with divergent walls (6-8°), rounded internal line angles, and a minimum isthmus width of 2mm.
- Ensure adequate ceramic thickness (minimum 1.5-2.0 mm occlusally).



#### 3. Digital Impression and Restoration Design:

- Apply a thin layer of opacifying powder (if required by the scanner version).
- Capture a digital impression of the prepared tooth, adjacent teeth, and opposing arch using the **CEREC** intraoral scanner (e.g., Primescan).
- Design the restoration using the CEREC software, ensuring proper anatomy, contacts, and occlusion.

#### 4. Milling and Finishing:

- Select the appropriate ceramic block (e.g., VITA Mark II, IPS Empress CAD) in the desired shade.
- Mill the restoration using the CEREC milling unit.
- Try-in the restoration to verify fit, contacts, and occlusion.
- Make any necessary adjustments with fine-grit diamond burs.
- Polish the restoration to a high shine or glaze it in a porcelain furnace according to the manufacturer's instructions.

#### 5. Adhesive Luting:

- Clean and etch the internal surface of the restoration (e.g., with hydrofluoric acid) and apply a silane coupling agent.
- Isolate the prepared tooth and apply a dental adhesive according to the manufacturer's instructions.
- Apply a luting composite resin (e.g., dual-cured or chemically cured) to the restoration and seat it with firm pressure.[3]
- Remove excess cement before and after light-curing.

#### 6. Follow-up and Evaluation:

- Conduct follow-up examinations at baseline, 6 months, 1 year, and annually thereafter.
- Evaluate the restorations using modified United States Public Health Service (USPHS) criteria for factors such as marginal integrity, anatomic form, color match, secondary caries, and postoperative sensitivity.[2][3]
- Define failure criteria, which may include restoration fracture, tooth fracture, debonding, or the need for endodontic treatment.[2][4]

#### Protocol 2: In Vitro Fracture Resistance Testing of **CEREC** Crowns



#### 1. Specimen Preparation:

- Collect extracted human molars of similar size and free of cracks or caries.
- Embed the roots of the teeth in acrylic resin up to 2 mm below the cementoenamel junction.
- Prepare the teeth for full crowns according to standardized parameters (e.g., 1.5 mm occlusal reduction, 1.0 mm axial reduction, 6° taper).

#### 2. Crown Fabrication:

- Scan the prepared teeth using a laboratory scanner or a **CEREC** intraoral scanner.
- Design standardized crowns using the **CEREC** software.
- Mill the crowns from a selected ceramic material.
- Cement the crowns onto the prepared teeth using a standardized luting protocol.
- 3. Artificial Aging (Optional but Recommended):
- Subject the specimens to thermocycling (e.g., 5,000 cycles between 5°C and 55°C) to simulate temperature changes in the oral cavity.[9]
- Apply fatigue loading (e.g., 240,000 cycles at a specific load and frequency) to simulate chewing forces.[10]
- 4. Fracture Resistance Testing:
- Mount the specimens in a universal testing machine.
- Apply a compressive load to the occlusal surface of the crown at a constant crosshead speed (e.g., 0.5 mm/min) until fracture occurs.[10]
- Record the load at fracture in Newtons (N).

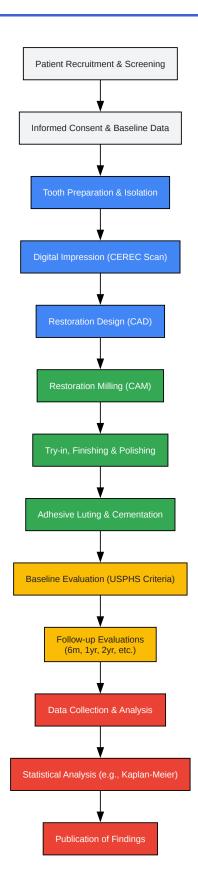
#### 5. Failure Mode Analysis:

• Examine the fractured specimens under a stereomicroscope to classify the failure mode (e.g., cohesive fracture of the ceramic, adhesive failure at the cement interface, fracture of the tooth).[9]

## **Visualizations**

The following diagrams illustrate key workflows and relationships in clinical studies of **CEREC** restorations.

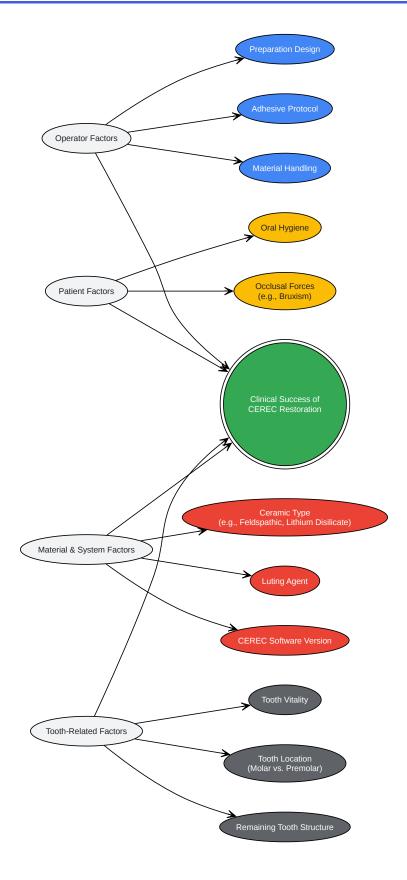




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Caption: Workflow for a prospective clinical study of **CEREC** restorations.





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Caption: Factors influencing the clinical success of **CEREC** restorations.



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